Application Note: Modular Synthesis of N-Methyl-4-(piperidin-4-yl)benzenesulfonamide

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Compound of Interest

Compound Name:	*N-Methyl-4-piperidin-4-YL-benzenesulfonamide*
CAS No.:	*119737-34-7*
Cat. No.:	*B045577*

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Abstract & Scope

This Application Note details a robust, scalable protocol for the synthesis of N-Methyl-4-(piperidin-4-yl)benzenesulfonamide (CAS 119737-34-7). This scaffold is a critical pharmacophore in medicinal chemistry, frequently serving as a core motif in GPCR ligands (e.g., 5-HT receptors) and ion channel modulators.

Unlike traditional routes relying on harsh chlorosulfonation of phenylpiperidines, this protocol utilizes a Suzuki-Miyaura coupling strategy. This modular approach allows for late-stage diversification and higher functional group tolerance. The guide covers the synthesis from commercially available precursors to the final deprotected amine, emphasizing process safety, impurity control, and yield optimization.

Retrosynthetic Analysis

The target molecule is disconnected at the biaryl bond between the benzene ring and the piperidine moiety. This strategy avoids the handling of unstable pyridine-boronic acids by utilizing a protected tetrahydropyridine boronate ester, which is subsequently reduced.

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Strategic Advantages:

- Modularity: The sulfonamide "head" can be modified independently of the piperidine "tail".
- Stability: Use of N-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester avoids the protodeboronation issues common with 4-pyridylboronic acids.
- Scalability: All steps utilize standard filtration or crystallization workups where possible, minimizing chromatography.



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Figure 1: Retrosynthetic strategy highlighting the convergent Suzuki-Miyaura coupling and subsequent reduction.

Detailed Experimental Protocol

Step 1: Synthesis of 4-Bromo-N-methylbenzenesulfonamide

Note: If this starting material is purchased commercially, proceed to Step 2.

Objective: Selective mono-methylation of the sulfonamide. Reaction:

- Setup: Charge a 3-neck round-bottom flask (RBF) with 4-bromobenzenesulfonyl chloride (1.0 equiv) and anhydrous Dichloromethane (DCM) (10 vol). Cool to 0°C under

  .

- Addition: Add Pyridine (2.5 equiv) or Triethylamine (2.5 equiv) dropwise.

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- Amination: Add Methylamine (2.0 M in THF, 1.2 equiv) dropwise via addition funnel, maintaining internal temperature

  C.

- Reaction: Warm to Room Temperature (RT) and stir for 2 hours. Monitor by TLC/LCMS.
- Workup: Quench with 1M HCl (aq). Separate organic layer.[1][2] Wash with water and brine. Dry over

  .[1][2]

- Isolation: Concentrate in vacuo. Recrystallize from Ethanol/Heptane if necessary.
  - Target Yield: >90%[2]
  - Appearance: White crystalline solid.

Step 2: Suzuki-Miyaura Coupling

Objective: Formation of the carbon-carbon bond between the aryl sulfonamide and the tetrahydropyridine ring.

Reagents:

- 4-Bromo-N-methylbenzenesulfonamide (1.0 equiv)
- N-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester (1.1 equiv)
- Catalyst:

  (0.05 equiv)

- Base:

  (3.0 equiv)

- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Procedure:

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- Degassing: In a reaction vial or flask, combine the aryl bromide, boronate ester, and base. Add solvents.[1][3] Sparge with Argon or Nitrogen for 15 minutes (Critical for Pd catalyst longevity).
- Catalyst Addition: Add

  quickly under inert atmosphere.
- Heating: Heat to 85-90°C for 4–16 hours.
- Monitoring: Check for consumption of aryl bromide via HPLC.
- Workup: Cool to RT. Filter through a pad of Celite to remove Pd residues. Wash the pad with EtOAc.
- Extraction: Dilute filtrate with water. Extract with EtOAc (3x). Wash combined organics with brine.
- Purification: Flash column chromatography (Hexanes:EtOAc gradient).
  - Target Yield: 75–85%
  - Key Intermediate: N-Methyl-4-(1-Boc-1,2,3,6-tetrahydropyridin-4-yl)benzenesulfonamide.

Step 3: Hydrogenation (Olefin Reduction)

Objective: Reduction of the tetrahydropyridine double bond to the piperidine ring.

Procedure:

- Dissolution: Dissolve the Step 2 intermediate in Methanol or Ethanol (10-20 vol).
- Catalyst: Add 10% Pd/C (10 wt% loading, 50% wet).
  - Safety Note: Pd/C is pyrophoric. Keep wet with solvent at all times.
- Hydrogenation: Purge vessel with

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, then

. Stir under

atmosphere (balloon pressure or 1-3 bar in a shaker) at RT for 4–12 hours.

- Filtration: Filter reaction mixture through Celite (carefully, do not let the pad dry out completely under vacuum to avoid fire hazard).
- Concentration: Evaporate solvent to yield the N-Methyl-4-(1-Boc-piperidin-4-yl)benzenesulfonamide.
  - Target Yield: >95% (Quantitative).[2]

Step 4: Boc-Deprotection & Salt Formation

Objective: Removal of the tert-butoxycarbonyl group to yield the final secondary amine.

Procedure:

- Reaction: Dissolve the Step 3 intermediate in DCM (5 vol). Add Trifluoroacetic acid (TFA) (5 vol) dropwise at 0°C. Alternatively, use 4M HCl in Dioxane.
- Stirring: Stir at RT for 1–2 hours. Monitor for disappearance of starting material (LCMS).
- Workup (Free Base): Concentrate to remove excess acid. Redissolve residue in DCM. Wash with saturated

  (aq) until pH is basic. Dry organic layer (

) and concentrate.
- Workup (HCl Salt): If using HCl/Dioxane, the product may precipitate as the hydrochloride salt. Filter and wash with ether.
  - Final Product:N-Methyl-4-(piperidin-4-yl)benzenesulfonamide.[4][5]
  - CAS: 119737-34-7.[4][5]

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Process Workflow Diagram

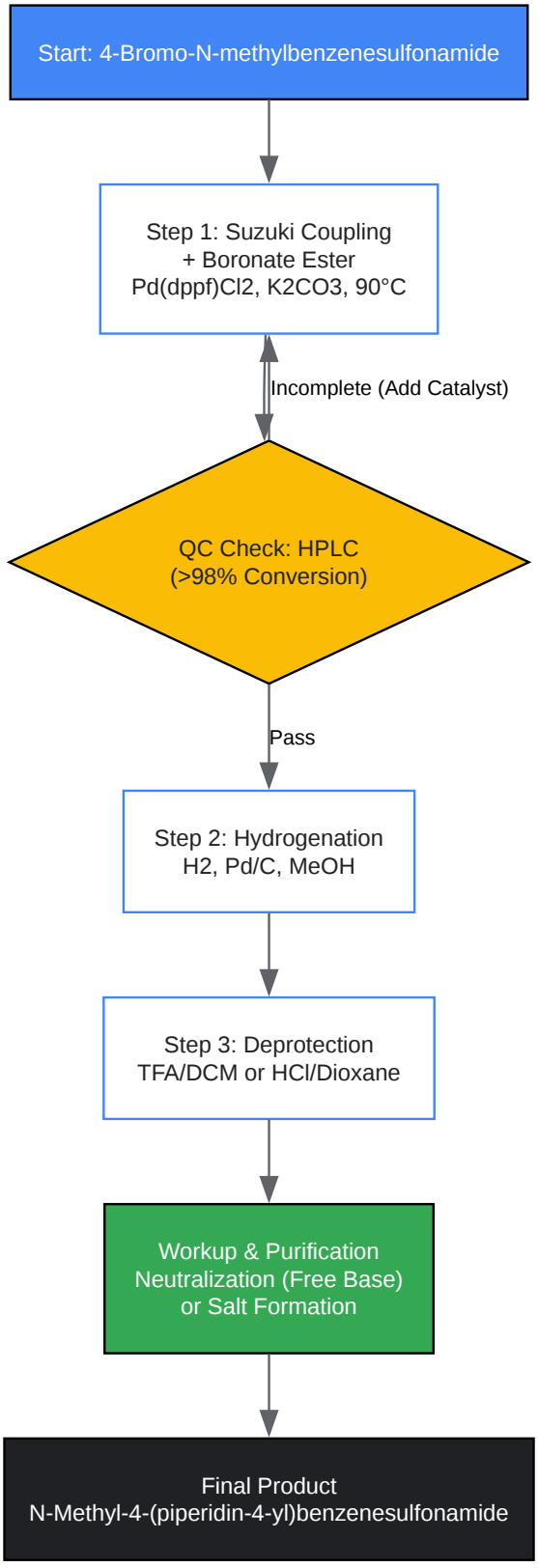

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Figure 2: Step-by-step process workflow for the synthesis.

Technical Data & Troubleshooting

Reagent Stoichiometry Table

Reagent	Equiv.	Role	Critical Notes
Aryl Bromide	1.0	Limiting Reagent	Ensure purity >98% to prevent catalyst poisoning.
Boronate Ester	1.1–1.2	Coupling Partner	Excess ensures complete consumption of aryl bromide.
Pd(dppf)Cl2	0.03–0.05	Catalyst	Robust to air/moisture compared to Pd(PPh3)4.
K2CO3	3.0	Base	Aqueous solution (2M) works best for Suzuki.
TFA	10–20	Deprotection	Remove completely to avoid trifluoroacetate salts.

Troubleshooting Guide

- Problem: Low conversion in Suzuki coupling.
  - Solution: Degas solvents more thoroughly. Oxygen kills the Pd(0) species. Ensure the reaction temp is maintained at 85°C+.
- Problem: "Black" reaction mixture in Hydrogenation.
  - Solution: This is normal (Pd/C). If filtration is slow, use a double layer of Celite.
- Problem: Product stuck in aqueous layer during workup.

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- Solution: The piperidine product is amphoteric. At low pH, it is protonated (water soluble). At high pH, the sulfonamide NH might deprotonate (pKa ~10-11), but usually, pH 9-10 is safe for extraction of the free amine. Use DCM:IPA (3:1) for difficult extractions.

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